

analytical methods for quantification of Dimethyl 4-nitroisophthalate

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Compound of Interest

Compound Name: *Dimethyl 4-nitroisophthalate*

CAS No.: 69048-70-0

Cat. No.: B2994405

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Application Note: Analytical Strategies for the Quantification of **Dimethyl 4-nitroisophthalate**

Executive Summary

Dimethyl 4-nitroisophthalate (Dimethyl 4-nitrobenzene-1,3-dicarboxylate) is a critical positional isomer often encountered as a byproduct in the synthesis of Dimethyl 5-nitroisophthalate, a key intermediate for non-ionic X-ray contrast media (e.g., Iohexol, Iopamidol). While the 5-nitro isomer is the desired pharmacophore, the 4-nitro isomer constitutes a significant "undesirable isomeric impurity" formed during the nitration of dimethyl isophthalate.

Accurate quantification of the 4-nitro isomer is essential for process control and yield optimization. Due to the high structural similarity (isobaric, similar

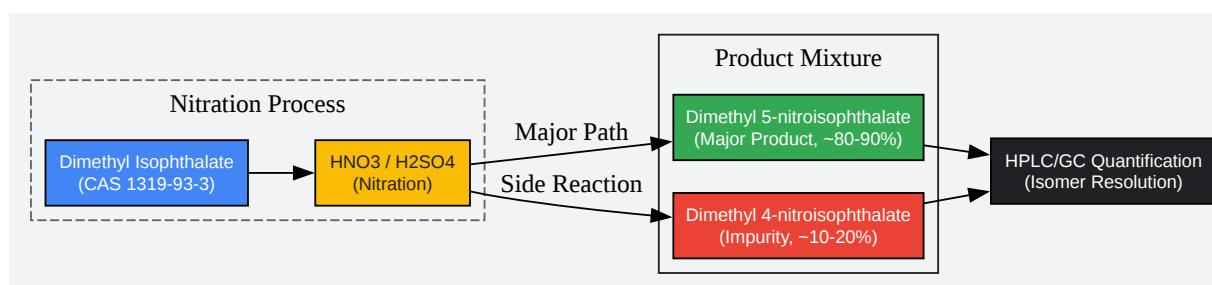
) between the 4-nitro and 5-nitro isomers, standard C18 HPLC methods often fail to achieve baseline resolution. This guide details an optimized HPLC-UV method utilizing Phenyl-Hexyl stationary phases to exploit

interactions for superior isomeric separation, alongside a complimentary GC-FID protocol for volatile impurity profiling.

Chemical Context & Isomerism

The nitration of dimethyl isophthalate yields two primary products. The control of reaction temperature and acid strength dictates the ratio, but thermodynamic distribution makes the 4-nitro impurity inevitable.

- Target Analyte: **Dimethyl 4-nitroisophthalate** (CAS: 5900-54-9)
- Major Product (Matrix): Dimethyl 5-nitroisophthalate (CAS: 13290-96-5)[1]
- Challenge: Both are crystalline solids with similar solubilities. The 4-nitro isomer (ortho/para to esters) has a distinct dipole moment compared to the symmetric 5-nitro isomer (meta to esters), which we leverage for separation.



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Figure 1: Formation pathway of **Dimethyl 4-nitroisophthalate** during the nitration of dimethyl isophthalate.

Method A: High-Performance Liquid Chromatography (HPLC-UV)

Rationale: While C18 columns separate based on hydrophobicity, positional isomers of nitro-aromatics often co-elute due to identical alkyl chains. We utilize a Phenyl-Hexyl or Pyrenylethyl (PYE) stationary phase. These phases engage in

interactions with the nitro-aromatic ring.[2] The electron-deficient nitro group's position alters the electron density distribution of the benzene ring, creating a significant selectivity difference (α) on aromatic columns that is not present on alkyl (C18) phases.

Protocol Parameters

Parameter	Specification	Causality / Note
Column	Phenyl-Hexyl (e.g., Agilent Zorbax Eclipse Plus Phenyl-Hexyl), 4.6 × 150 mm, 3.5 μ m	Provides selectivity critical for separating nitro-isomers.
Mobile Phase A	Water + 0.1% Formic Acid	Acid keeps analytes neutral; suppresses silanol activity.
Mobile Phase B	Methanol (MeOH)	MeOH promotes stronger interactions than ACN.[2]
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID; adjust for backpressure.
Gradient	0-2 min: 40% B (Isocratic hold) 2-15 min: 40% 70% B (Linear) 15-20 min: 70% B (Wash)	Shallow gradient maximizes resolution () between isomers.
Detection	UV @ 254 nm	Max absorption for nitro-aromatics; high sensitivity.
Temperature	30°C	Controls viscosity and retention reproducibility.
Injection Vol	5 - 10 μ L	Dependent on sample concentration (target ~0.5 mg/mL).

Step-by-Step Procedure

- Standard Preparation: Dissolve 10 mg of pure **Dimethyl 4-nitroisophthalate** reference standard in 20 mL of Methanol (Stock A: 0.5 mg/mL).

- **Sample Preparation:** Weigh 50 mg of the crude reaction mixture or purified 5-nitro product. Dissolve in 50 mL Methanol. Sonicate for 10 mins. Filter through a 0.22 μ m PTFE filter.
- **System Suitability:** Inject a mixture containing both 4-nitro and 5-nitro isomers.
 - **Requirement:** Resolution (R_s) > 2.0 between isomers.
 - **Typical Elution:** The 5-nitro isomer (more symmetric) typically elutes after the 4-nitro isomer on Phenyl phases due to stronger stacking capability (steric accessibility).
- **Quantification:** Use External Standard method. Calculate % w/w of 4-nitro impurity.

Method B: Gas Chromatography (GC-FID)

Rationale: Dimethyl esters are sufficiently volatile for GC analysis. GC is excellent for detecting residual solvents (methanol, reaction solvents) and confirming isomeric ratios without solvent interference. A medium-polarity column is selected to enhance isomeric separation.

Protocol Parameters

Parameter	Specification	Causality / Note
Column	DB-17ms (50%-Phenyl-methylpolysiloxane) or DB-Wax	Higher polarity separates aromatics based on dipole moments.
Dimensions	30 m × 0.25 mm × 0.25 µm	Standard capillary dimensions for efficiency.
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)	Optimal linear velocity for separation.
Inlet	Split (20:1) @ 250°C	Prevents column overload; ensures rapid vaporization.
Oven Program	100°C (1 min)	Slow ramp allows separation of isomers boiling ~195°C.
	10°C/min	
	260°C (5 min)	
Detector	FID @ 280°C	Universal detection for hydrocarbons/esters.

Step-by-Step Procedure

- Sample Prep: Dissolve 10 mg sample in 10 mL Ethyl Acetate or Dichloromethane.
- Blank: Inject pure solvent to ensure no carryover.
- Analysis: Inject 1 µL.
- Identification: Compare Retention Time () with standards.
 - Note: Thermal stability of nitro compounds is generally good up to 280°C, but ensure the inlet liner is clean to prevent degradation.

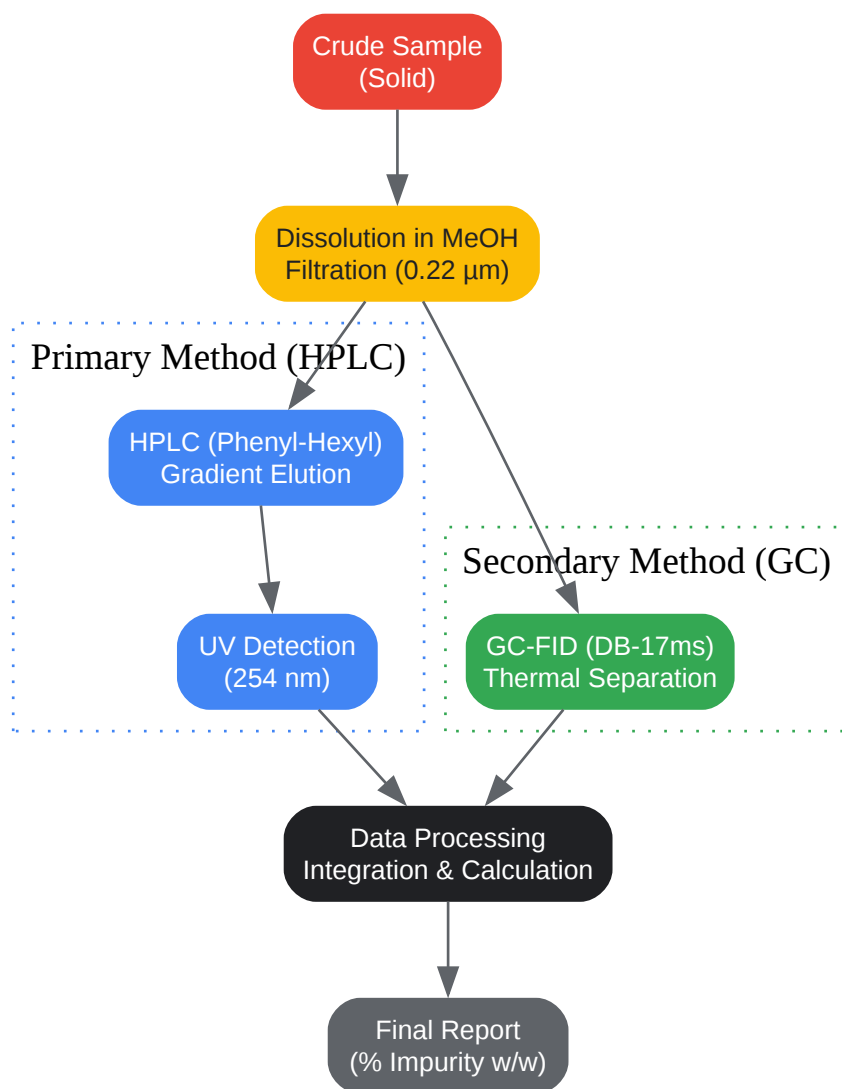
Data Analysis & Validation

The following performance characteristics are expected when validating this method according to ICH Q2(R1) guidelines.

Quantitative Performance (Expected)

Parameter	HPLC-UV (Phenyl-Hexyl)	GC-FID (DB-17ms)
Linearity ()	> 0.999 (0.01 - 1.0 mg/mL)	> 0.999 (0.05 - 2.0 mg/mL)
LOD	~0.05 µg/mL	~0.5 µg/mL
LOQ	~0.15 µg/mL	~1.5 µg/mL
Precision (RSD)	< 1.0%	< 2.0%
Selectivity	Baseline resolution of 4-nitro/5-nitro	Baseline resolution of isomers

Workflow Diagram



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Figure 2: Analytical workflow for the quantification of **Dimethyl 4-nitroisophthalate**.

Troubleshooting & Optimization

- Co-elution in HPLC: If the 4-nitro and 5-nitro isomers co-elute on your specific column:
 - Action: Lower the Methanol concentration (e.g., start at 30% B).
 - Action: Switch to a Pyrenylethyl (PYE) column, which has stronger affinity than Phenyl-Hexyl.

- Peak Tailing: Nitro groups can interact with silanols.
 - Action: Ensure the mobile phase pH is acidic (0.1% Formic or Phosphoric acid) to suppress silanol ionization.
- GC Degradation: If peak broadening or extra peaks appear in GC:
 - Action: Check inlet temperature. Nitro compounds can degrade if the inlet is too hot or dirty (active sites). Lower inlet to 220°C if necessary.

References

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Sources

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- 2. nacalai.com [\[nacalai.com\]](#)
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